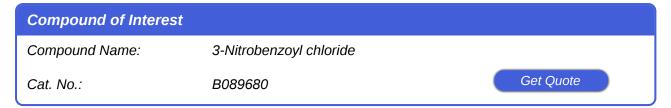


3-Nitrobenzoyl Chloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **3-Nitrobenzoyl chloride**. The information is intended to support researchers, scientists, and professionals in drug development in understanding and utilizing this versatile chemical intermediate.

Chemical and Physical Properties

3-Nitrobenzoyl chloride is a yellow to brown solid or liquid with a pungent odor.[1] It is a reactive compound, sensitive to moisture, and should be handled with appropriate safety precautions.[1] Below is a summary of its key physical and chemical properties.

Table 1: Physical and Chemical Properties of 3-Nitrobenzoyl Chloride



Property	Value	Reference(s)
Molecular Formula	C7H4CINO3	[2]
Molecular Weight	185.56 g/mol	[3]
CAS Number	121-90-4	[2]
Appearance	Yellow to brown solid or liquid	[1]
Melting Point	30-35 °C	[2]
Boiling Point	275-278 °C at 760 mmHg	[2]
Density	1.42 g/mL	[2]
Solubility	Decomposes in water. Soluble in ether, benzene, and toluene.	[4]
Flash Point	> 112 °C (> 233.6 °F)	[1]
InChI Key	NXTNASSYJUXJDV- UHFFFAOYSA-N	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Nitrobenzoyl chloride**. The following tables summarize the key spectral data.

Table 2: 1H NMR Spectral Data of 3-Nitrobenzoyl Chloride

Chemical Shift (ppm)	Multiplicity	Assignment
~8.8	S	Proton on C2
~8.5	d	Proton on C4
~8.3	d	Proton on C6
~7.8	t	Proton on C5



Note: Approximate chemical shifts are based on typical values for similar aromatic compounds and may vary depending on the solvent and experimental conditions.

Table 3: 13C NMR Spectral Data of 3-Nitrobenzoyl Chloride

Chemical Shift (ppm)	Assignment
~167	Carbonyl Carbon (C=O)
~148	Carbon attached to Nitro Group (C-NO2)
~136	Aromatic Carbon
~135	Aromatic Carbon
~130	Aromatic Carbon
~128	Aromatic Carbon
~125	Aromatic Carbon

Note: Approximate chemical shifts are based on typical values and may vary.

Table 4: Key IR Absorptions of 3-Nitrobenzoyl Chloride

Wavenumber (cm ⁻¹)	Functional Group
~1770	C=O stretch (acid chloride)
~1530	N-O asymmetric stretch (nitro group)
~1350	N-O symmetric stretch (nitro group)
~1200	C-Cl stretch
~3100-3000	C-H stretch (aromatic)

Table 5: Mass Spectrometry Data of 3-Nitrobenzoyl Chloride



m/z	Interpretation
185/187	Molecular ion peak ([M]+) with isotopic pattern for one chlorine atom
150	[M-CI]+
139	[M-NO ₂]+
104	[C ₆ H ₄ CO] ⁺
76	[C ₆ H ₄] ⁺

Reactivity and Stability

3-Nitrobenzoyl chloride is a reactive acyl chloride. Its reactivity is primarily centered around the electrophilic carbonyl carbon. The presence of the electron-withdrawing nitro group on the aromatic ring further enhances this electrophilicity.

It is unstable in the presence of water and alcohols, with which it readily decomposes.[5] It is also incompatible with bases (including amines) and strong oxidizing agents.[5] Care should be taken to store **3-Nitrobenzoyl chloride** in a cool, dry place, away from incompatible materials. [1]

Experimental Protocols Synthesis of 3-Nitrobenzoyl Chloride

A common method for the synthesis of **3-Nitrobenzoyl chloride** is the reaction of 3-nitrobenzoic acid with thionyl chloride.

Materials:

- 3-nitrobenzoic acid
- Thionyl chloride
- Toluene (optional, for azeotropic removal of HCl)
- Round-bottom flask



- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 3-nitrobenzoic acid and an excess of thionyl chloride (typically 2-3 equivalents).
- Attach a reflux condenser and heat the mixture gently under reflux for 2-4 hours. The reaction progress can be monitored by the cessation of hydrogen chloride gas evolution.
- After the reaction is complete, remove the excess thionyl chloride by distillation.
- The crude **3-Nitrobenzoyl chloride** can be purified by vacuum distillation.

Amide Synthesis from 3-Nitrobenzoyl Chloride

3-Nitrobenzoyl chloride readily reacts with primary and secondary amines to form the corresponding amides.

Materials:

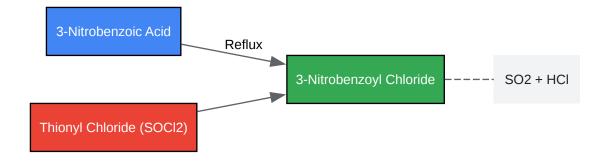
- 3-Nitrobenzoyl chloride
- · Primary or secondary amine
- Anhydrous aprotic solvent (e.g., dichloromethane, THF)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Separatory funnel
- Standard work-up reagents (e.g., water, dilute HCl, saturated sodium bicarbonate solution, brine)
- Drying agent (e.g., anhydrous sodium sulfate)



Procedure:

- Dissolve the amine and the tertiary amine base in the anhydrous solvent in a flask.
- Cool the solution in an ice bath.
- Add a solution of 3-Nitrobenzoyl chloride in the same solvent dropwise to the cooled amine solution with stirring.
- Allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Perform an aqueous work-up by washing the reaction mixture sequentially with water, dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over an anhydrous drying agent, filter, and remove the solvent under reduced pressure to obtain the crude amide product.
- The product can be further purified by recrystallization or column chromatography.

Visualizations Synthesis of 3-Nitrobenzoyl Chloride

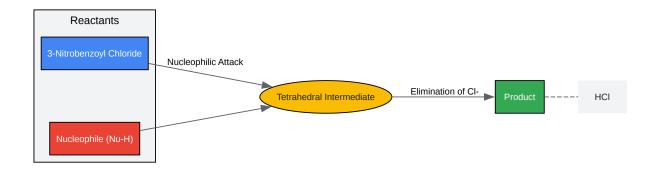


Click to download full resolution via product page

Caption: Synthesis of **3-Nitrobenzoyl Chloride** from **3-Nitrobenzoic** Acid.

General Mechanism of Nucleophilic Acyl Substitution

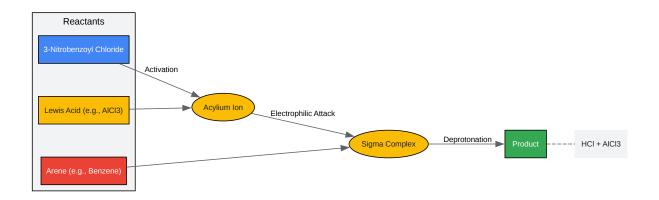




Click to download full resolution via product page

Caption: General mechanism of nucleophilic acyl substitution of 3-Nitrobenzoyl chloride.

Friedel-Crafts Acylation using 3-Nitrobenzoyl Chloride



Click to download full resolution via product page

Caption: Friedel-Crafts acylation of an arene using **3-Nitrobenzoyl chloride**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-Chloro-4-nitrobenzoyl chloride | C7H3Cl2NO3 | CID 19077614 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,5-Dimethyl-4-nitrobenzoyl chloride | C9H8ClNO3 | CID 12332131 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzoyl chloride, 3-nitro- | C7H4ClNO3 | CID 8495 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. m-Nitrobenzoyl chloride(121-90-4) 1H NMR [m.chemicalbook.com]
- 5. Benzoyl chloride, m-nitro-, phenylhydrazone | C13H10ClN3O2 | CID 9570720 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Nitrobenzoyl Chloride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089680#3-nitrobenzoyl-chloride-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com